

In-Depth Technical Guide: 1-Benzyl-1H-imidazole-5-carboxaldehyde

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Compound of Interest

Compound Name: 1-Benzyl-1H-imidazole-5-carboxaldehyde

Cat. No.: B127406

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **1-Benzyl-1H-imidazole-5-carboxaldehyde**, a key building block in medicinal chemistry and organic synthesis.

Chemical Structure and Nomenclature

1-Benzyl-1H-imidazole-5-carboxaldehyde is a heterocyclic organic compound featuring an imidazole ring substituted with a benzyl group at the 1-position and a carboxaldehyde group at the 5-position.

- IUPAC Name: **1-Benzyl-1H-imidazole-5-carboxaldehyde**^[1]
- Synonyms: 3-Benzyl-3H-imidazole-4-carbaldehyde, 1-Benzyl-5-imidazolecarboxaldehyde^[1]
- CAS Number: 85102-99-4^[2]
- Molecular Formula: C₁₁H₁₀N₂O^[2]

The structure of this compound is well-defined by its SMILES and InChI identifiers, which are provided in the data table below.

Structural Diagram

Caption: Chemical structure of **1-Benzyl-1H-imidazole-5-carboxaldehyde**.

Physicochemical and Spectral Data

A summary of the key physicochemical and available spectral data for **1-Benzyl-1H-imidazole-5-carboxaldehyde** is presented in the table below. This data is crucial for its identification, characterization, and use in various applications.

Property	Value
Molecular Weight	186.21 g/mol
Appearance	Off-white solid
Melting Point	46-49 °C
Purity	≥ 98% (HPLC)
SMILES	O=Cc1cn cn1Cc2cccc2
InChI Key	QONDAZCJAPQGRX-UHFFFAOYSA-N
¹³ C NMR (CDCl ₃)	--INVALID-LINK--
Storage Conditions	Store at 0-8°C

Note: Detailed ¹H NMR, IR, and Mass Spectrometry data are not readily available in the public domain but can be obtained from commercial suppliers upon request.

Experimental Protocols

1-Benzyl-1H-imidazole-5-carboxaldehyde is a valuable intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents. While a specific, detailed experimental protocol for its synthesis is not widely published, it can be prepared through the N-alkylation of an appropriate imidazole precursor.

A general and widely used method for the N-alkylation of imidazoles is the reaction with an alkyl halide in the presence of a base. The synthesis of **1-Benzyl-1H-imidazole-5-**

carboxaldehyde would likely proceed via the reaction of 4(5)-imidazolecarboxaldehyde with benzyl bromide.

General Synthetic Approach: N-Alkylation of 4(5)-Imidazolecarboxaldehyde

The following represents a generalized protocol for the N-alkylation of an imidazole, which can be adapted for the synthesis of **1-Benzyl-1H-imidazole-5-carboxaldehyde**.

Materials:

- 4(5)-Imidazolecarboxaldehyde
- Benzyl bromide
- Anhydrous potassium carbonate (K_2CO_3) or Sodium hydride (NaH)
- Anhydrous acetonitrile (CH_3CN) or Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated aqueous ammonium chloride solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure using Potassium Carbonate (a milder base):

- To a solution of 4(5)-imidazolecarboxaldehyde (1.0 equivalent) in anhydrous acetonitrile, add anhydrous potassium carbonate (2.0 equivalents).
- Stir the suspension at room temperature.
- Add benzyl bromide (1.05 equivalents) dropwise to the reaction mixture.
- Continue stirring at room temperature for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).

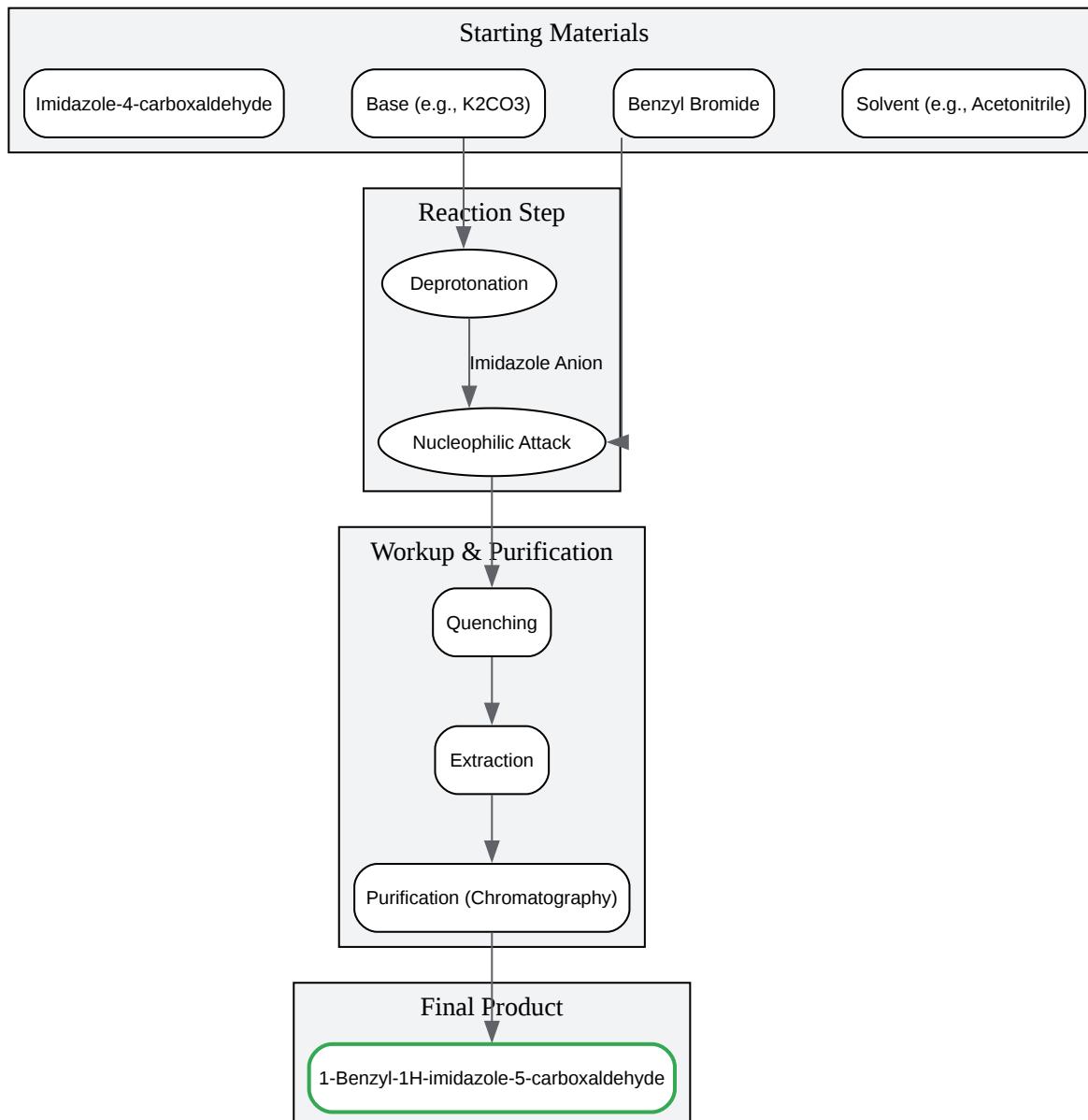
- Filter the reaction mixture to remove the inorganic salts and concentrate the filtrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate in vacuo to obtain the crude product.
- The crude **1-Benzyl-1H-imidazole-5-carboxaldehyde** can be further purified by column chromatography on silica gel.

Procedure using Sodium Hydride (a stronger base):

- To a suspension of sodium hydride (1.1 equivalents) in anhydrous THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add a solution of 4(5)-imidazolecarboxaldehyde (1.0 equivalent) in anhydrous THF dropwise at 0°C.
- Stir the reaction mixture at 0°C for 30 minutes, then allow it to warm to room temperature and stir for an additional 30 minutes.
- Cool the reaction mixture back to 0°C and add benzyl bromide (1.05 equivalents) dropwise.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by TLC.
- Carefully quench the reaction by the dropwise addition of saturated aqueous ammonium chloride solution at 0°C.
- Partition the mixture between water and ethyl acetate. Separate the organic layer, and extract the aqueous layer with additional ethyl acetate.
- Combine the organic layers and wash with water and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and evaporate the solvent in vacuo to yield the crude product.
- Purify the crude product by column chromatography on silica gel.

Logical Workflow for Synthesis

The synthesis of **1-Benzyl-1H-imidazole-5-carboxaldehyde** can be visualized as a straightforward two-step logical workflow involving deprotonation of the imidazole nitrogen followed by nucleophilic substitution.

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Caption: Generalized workflow for the synthesis of **1-Benzyl-1H-imidazole-5-carboxaldehyde**.

Applications in Research and Development

1-Benzyl-1H-imidazole-5-carboxaldehyde is a versatile intermediate with significant applications in several areas of chemical research and development:

- Pharmaceutical Synthesis: It serves as a crucial starting material for the synthesis of a wide range of biologically active molecules. The imidazole moiety is a common scaffold in many pharmaceutical agents, and the aldehyde group provides a reactive handle for further molecular elaboration. Derivatives of this compound have been investigated for their potential as antifungal and antibacterial agents.
- Organic Synthesis: In organic chemistry, it is used as a building block for the construction of more complex heterocyclic systems. The aldehyde functionality allows for a variety of chemical transformations, including condensations, oxidations, and reductions.
- Material Science: Imidazole derivatives are known to coordinate with metal ions, and as such, **1-Benzyl-1H-imidazole-5-carboxaldehyde** may have potential applications in the development of novel materials, such as polymers and coatings.
- Biochemical Research: This compound and its derivatives can be used as molecular probes to study enzyme interactions and metabolic pathways.

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References

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